

Progesterone Antibody Cross-Reactivity: A Comparative Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

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For researchers, scientists, and drug development professionals, the specificity of antibodies is paramount for accurate and reliable immunoassay results. This guide provides a comparative analysis of the cross-reactivity of **progesterone** antibodies with other structurally related steroid hormones, supported by experimental data from various immunoassays.

The structural similarity among steroid hormones presents a significant challenge in the development of highly specific immunoassays. Unwanted cross-reactivity can lead to falsely elevated measurements of **progesterone**, impacting research findings and clinical assessments. This guide summarizes publicly available cross-reactivity data, details the experimental protocols for its determination, and offers a visual representation of the underlying molecular relationships.

Comparative Cross-Reactivity Data

The following tables summarize the percentage cross-reactivity of various steroid hormones with **progesterone** antibodies in different immunoassay formats, primarily Enzyme-Linked Immunosorbent Assay (ELISA) and Radioimmunoassay (RIA). The data is compiled from manufacturer's package inserts and scientific publications.

Table 1: Cross-Reactivity in **Progesterone** ELISA Kits

Steroid Hormone	Assay/Kit Manufacturer	% Cross-Reactivity
Progesterone	All	100%
5 β -Dihydroprogesterone	Roche Elecsys Progesterone II	18.2% ^[1] ^[2]
11 α -Hydroxyprogesterone	Eagle Biosciences	100% ^[3]
Deoxycorticosterone	Eagle Biosciences	1.7% ^[3]
17-Hydroxyprogesterone	Roche Elecsys Progesterone II	Weak (0.5-4.9%) ^[1]
Eagle Biosciences	0.4%	
5 α -Pregnan-3,20-dione	Roche Elecsys Progesterone II	Weak (0.5-4.9%)
Corticosterone	Demeditec Diagnostics (RIA)	3.87%
Sigma-Aldrich	0.74%	
Abnova	0.74%	
Eagle Biosciences	0.3%	
Pregnenolone	Eagle Biosciences	0.2%
Androsterone	Sigma-Aldrich	0.086%
Abnova	0.086%	
Cortisone	Sigma-Aldrich	0.11%
Abnova	0.11%	
Testosterone	Abnova	0.1%
Estrone	Sigma-Aldrich	0.08%
Abnova	0.08%	
Prednisolone	Abnova	0.075%
Estradiol	Sigma-Aldrich	<0.01%
Abnova	<0.01%	
Estriol	Abnova	<0.024%

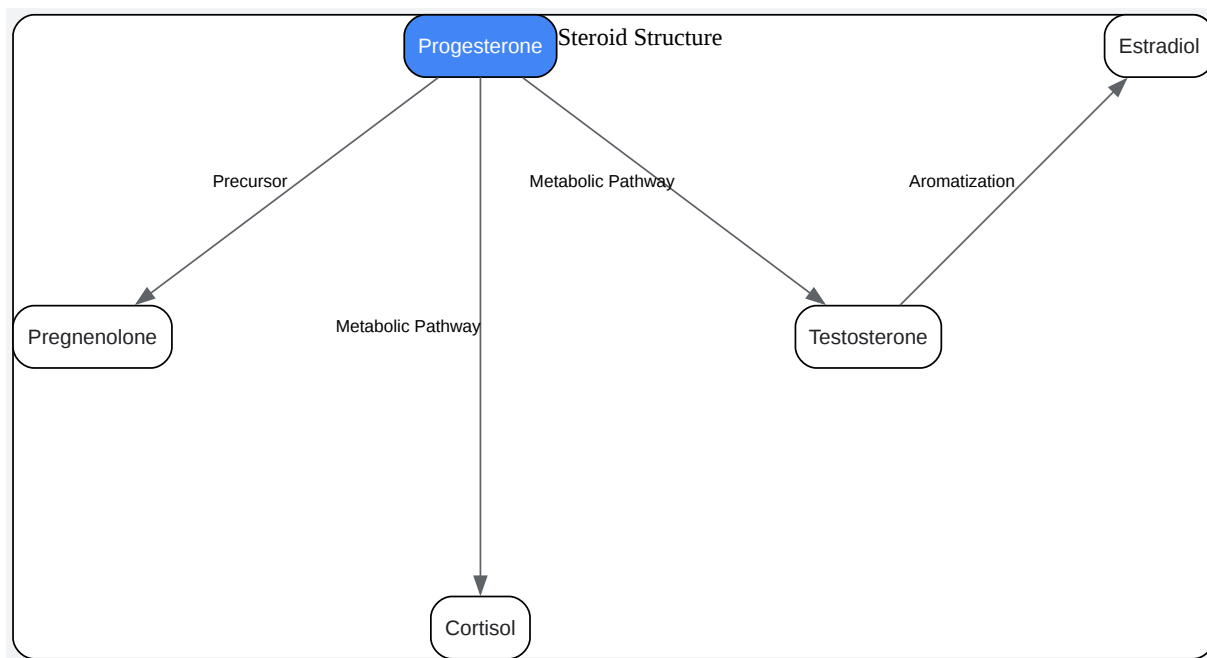
Cholesterol	Sigma-Aldrich	<0.08%
Abnova	<0.08%	

Table 2: Cross-Reactivity in **Progesterone** RIA Kits

Steroid Hormone	Assay/Kit Manufacturer	% Cross-Reactivity
Progesterone	Demeditec Diagnostics	100.0%
5 α -Pregnanedione	Demeditec Diagnostics	14.11%
5 β -Pregnanedione	Demeditec Diagnostics	6.26%
6 β -Hydroxyprogesterone	Demeditec Diagnostics	5.16%
Corticosterone	Demeditec Diagnostics	3.87%
11-Deoxycorticosterone	Demeditec Diagnostics	1.56%
17 α OH Progesterone	Institute of Isotopes Co. Ltd.	0.81% (at 700 nM)
Pregnenolone	Institute of Isotopes Co. Ltd.	4.99% (at 700 nM)
Deoxicorticosterone	Institute of Isotopes Co. Ltd.	14.21% (at 700 nM)

Understanding Steroid Hormone Structures

The cross-reactivity of an antibody is fundamentally linked to the structural similarity between the target antigen (**progesterone**) and other molecules. Steroid hormones share a common four-ring carbon skeleton, with minor variations in functional groups determining their specific biological activity.



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Figure 1. Simplified relationship between **progesterone** and other key steroid hormones.

Experimental Protocols for Determining Cross-Reactivity

The standard method for assessing antibody cross-reactivity is through competitive immunoassays, such as ELISA or RIA. The general principle involves measuring the displacement of a labeled **progesterone** tracer by the cross-reacting compound.

Competitive ELISA Protocol for Cross-Reactivity Assessment

This protocol outlines the key steps for determining the cross-reactivity of a specific steroid hormone in a competitive **progesterone** ELISA.

Materials:

- Microtiter plate pre-coated with anti-**progesterone** antibody
- **Progesterone** standards of known concentrations
- **Progesterone**-enzyme (e.g., HRP) conjugate
- The steroid hormone to be tested for cross-reactivity (cross-reactant)
- Assay buffer
- Wash buffer
- Substrate solution (e.g., TMB)
- Stop solution
- Microplate reader

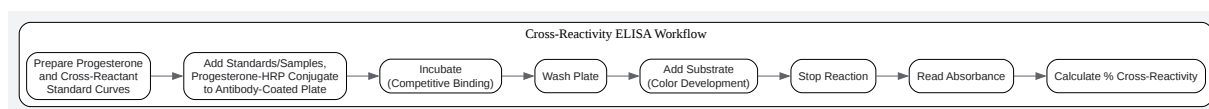
Procedure:

- Preparation of Reagents: Prepare serial dilutions of the **progesterone** standard and the cross-reactant in assay buffer.
- Assay Setup: Add a fixed amount of **progesterone**-enzyme conjugate to each well of the microtiter plate, along with either the **progesterone** standard, the cross-reactant, or the sample.
- Incubation: Incubate the plate according to the manufacturer's instructions (e.g., 60 minutes at room temperature) to allow for competitive binding.
- Washing: Wash the plate multiple times with wash buffer to remove any unbound reagents.

- **Substrate Addition:** Add the substrate solution to each well and incubate for a specified time (e.g., 15-20 minutes) to allow for color development. The intensity of the color is inversely proportional to the amount of **progesterone** or cross-reactant in the sample.
- **Stopping the Reaction:** Add a stop solution to each well to terminate the enzymatic reaction.
- **Data Acquisition:** Measure the absorbance of each well using a microplate reader at the appropriate wavelength (e.g., 450 nm).
- **Calculation of Cross-Reactivity:** The percent cross-reactivity is calculated using the following formula:

$$\% \text{ Cross-Reactivity} = (\text{Concentration of } \mathbf{Progesterone} \text{ at 50\% displacement} / \text{Concentration of Cross-Reactant at 50\% displacement}) \times 100$$

The 50% displacement point is determined from the respective standard curves.



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Figure 2. Experimental workflow for determining antibody cross-reactivity using competitive ELISA.

Radioimmunoassay (RIA) Protocol for Cross-Reactivity Assessment

Similar to ELISA, a competitive RIA can be used to determine cross-reactivity. The primary difference is the use of a radiolabeled tracer (e.g., ^{125}I -labeled **progesterone**).

Materials:

- Antibody-coated tubes (specific for **progesterone**)
- **Progesterone** standards of known concentrations
- ^{125}I -labeled **progesterone** tracer
- The steroid hormone to be tested for cross-reactivity
- Assay buffer
- Gamma counter

Procedure:

- Assay Setup: Pipette standards, controls, or samples into the antibody-coated tubes.
- Tracer Addition: Add a fixed amount of ^{125}I -labeled **progesterone** tracer to each tube.
- Incubation: Incubate the tubes for a specified time (e.g., 1 hour at room temperature with shaking) to allow for competitive binding between the unlabeled **progesterone** (or cross-reactant) and the radiolabeled tracer for the antibody binding sites.
- Separation of Bound and Free Tracer: Aspirate the contents of the tubes to remove the unbound tracer. In some protocols, a second antibody or a solid-phase separation method is used.
- Counting: Measure the radioactivity of the bound tracer in each tube using a gamma counter. The amount of bound radioactivity is inversely proportional to the concentration of unlabeled **progesterone** or cross-reactant.
- Calculation of Cross-Reactivity: The percent cross-reactivity is calculated using a similar formula as in the ELISA method, based on the concentrations required to achieve 50% displacement of the radiolabeled tracer.

Conclusion

The data presented in this guide highlights the importance of considering potential cross-reactivity when selecting and utilizing **progesterone** antibodies in immunoassays. While many

commercially available kits demonstrate high specificity, significant cross-reactivity can occur with certain structurally similar steroids. Researchers must carefully review the cross-reactivity data provided by the manufacturer and, if necessary, perform their own validation experiments, particularly when analyzing samples that may contain high concentrations of potentially interfering steroids. For applications requiring the highest level of specificity, alternative methods such as liquid chromatography-tandem mass spectrometry (LC-MS/MS) should be considered.

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